

Application Notes and Protocols for 9(E)-Elaidyl Acetate

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Compound of Interest

Compound Name: 9(E)-Elaidyl acetate

Cat. No.: B1240334

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Introduction

9(E)-Elaidyl acetate is the acetate ester of elaidyl alcohol. As a derivative of elaidic acid, a trans-unsaturated fatty acid, its handling, storage, and application in research require careful consideration of its chemical properties and potential biological effects. These application notes provide detailed guidelines for the proper storage, handling, and use of **9(E)-elaidyl acetate** in a laboratory setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **9(E)-Elaidyl acetate** is provided in the table below.

Property	Value	Reference
Synonyms	(E)-9-Octadecenyl acetate, 9-Octadecen-1-ol acetate (E)-	[1]
CAS Number	22147-38-2	[1]
Molecular Formula	C ₂₀ H ₃₈ O ₂	[1]
Molecular Weight	310.52 g/mol	[1]
Appearance	Neat (liquid or solid, depending on temperature)	[1]
Purity	>99%	[1]

Handling and Storage Guidelines

Proper handling and storage are crucial to maintain the integrity and stability of **9(E)-Elaidyl acetate**.

Safety Precautions

While a specific Safety Data Sheet (SDS) for **9(E)-Elaidyl acetate** is not readily available, general safety precautions for handling long-chain fatty acid esters should be followed. Based on information for related compounds such as elaidic acid and ethyl acetate, the following precautions are recommended:

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any potential vapors.
- **Spills:** In case of a spill, absorb the material with an inert absorbent material and dispose of it according to local regulations. Avoid direct contact with skin and eyes.
- **Fire Safety:** Keep away from heat, sparks, and open flames. Use a dry chemical, carbon dioxide, or alcohol-resistant foam fire extinguisher.

Storage Conditions

Long-term stability of unsaturated esters like **9(E)-Elaidyl acetate** is best maintained under controlled conditions to prevent degradation through oxidation, hydrolysis, and polymerization.

Parameter	Recommended Condition	Rationale
Temperature	Freezer (-20°C)	To minimize chemical degradation and oxidation.
Atmosphere	Inert gas (e.g., argon or nitrogen)	To prevent oxidation of the unsaturated double bond.
Container	Tightly sealed, amber glass vial	To protect from light and moisture.
Purity Checks	Every 6-12 months	To ensure the integrity of the compound over time.

Note: While specific quantitative stability data for **9(E)-Elaidyl acetate** is not available in the public domain, the general guidelines for long-chain unsaturated esters strongly recommend these storage conditions to ensure compound integrity.

Experimental Protocols

Protocol for Preparation of Stock Solutions

Due to its hydrophobic nature, **9(E)-Elaidyl acetate** is insoluble in aqueous solutions. The following protocol outlines a general method for preparing stock solutions for use in cell culture and other biological assays.

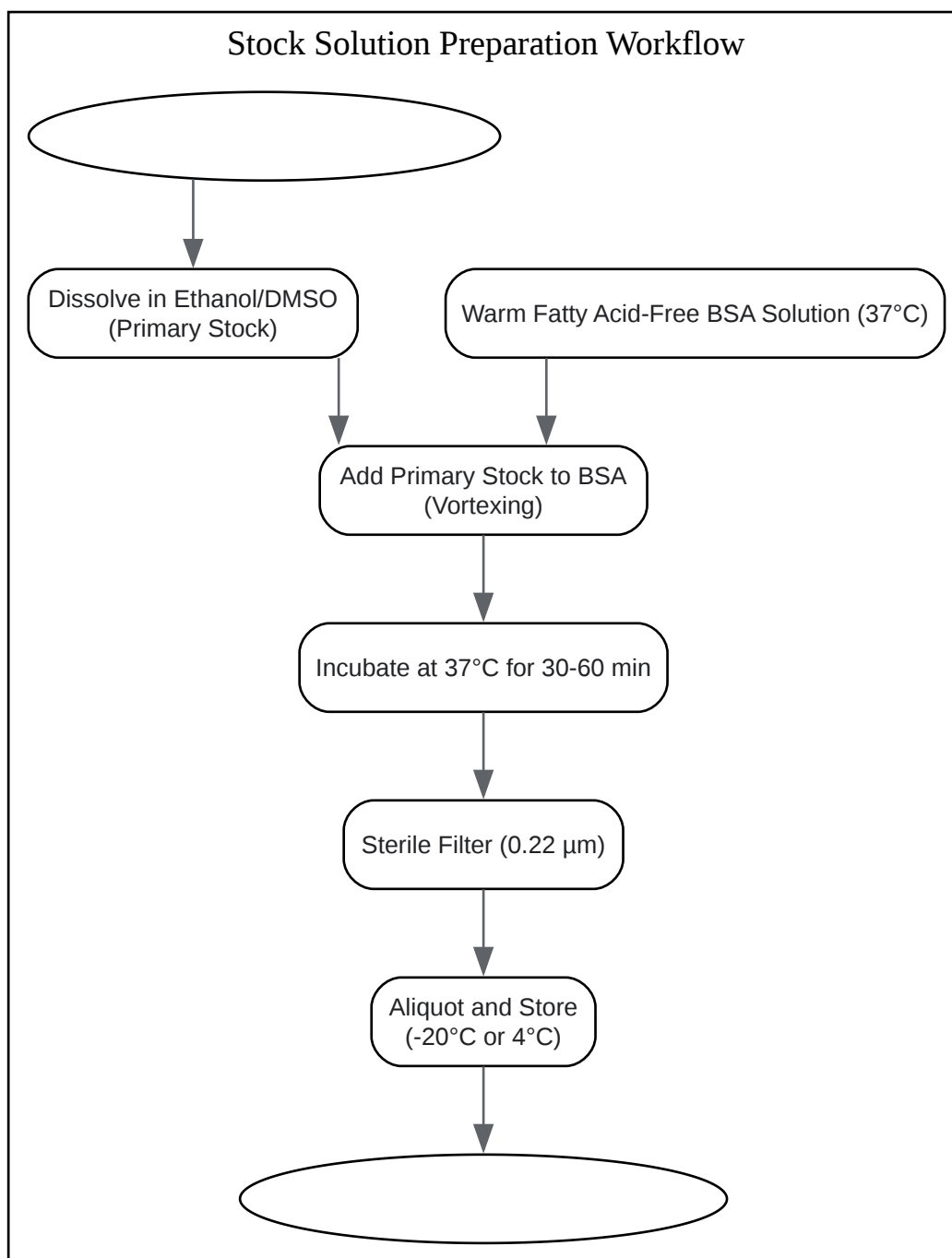
Materials:

- **9(E)-Elaidyl acetate**
- Anhydrous ethanol or dimethyl sulfoxide (DMSO)
- Sterile, fatty acid-free bovine serum albumin (BSA) solution (e.g., 10% w/v in phosphate-buffered saline, PBS)

- Sterile microcentrifuge tubes or glass vials
- Vortex mixer
- Water bath or incubator at 37°C

Procedure:

- Initial Dissolution: In a sterile container, dissolve a known weight of **9(E)-Elaidyl acetate** in a minimal amount of anhydrous ethanol or DMSO to create a concentrated primary stock solution (e.g., 100 mM).
- Complexation with BSA: a. Warm the fatty acid-free BSA solution to 37°C. b. While vortexing the BSA solution, slowly add the desired volume of the primary stock solution to achieve the final desired concentration of the working stock solution. The final concentration of the organic solvent should be kept to a minimum (ideally $\leq 0.1\%$) to avoid cellular toxicity. c. Incubate the mixture at 37°C for 30-60 minutes with occasional vortexing to ensure complete complexation of the elaidyl acetate to the BSA.
- Sterilization and Storage: a. Sterilize the final BSA-complexed stock solution by passing it through a 0.22 μm syringe filter. b. Aliquot the sterile stock solution into sterile tubes and store at -20°C for long-term use or at 4°C for short-term use (up to one week).



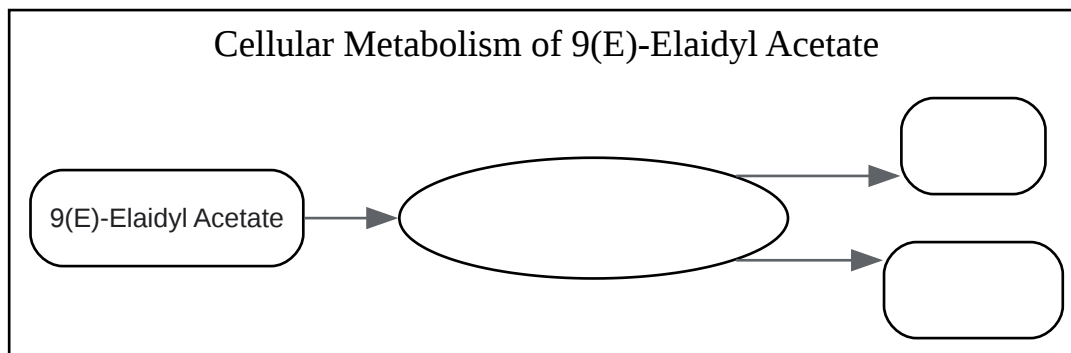
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Caption: Workflow for preparing **9(E)-Elaidyl acetate** stock solutions.

Biological Activity and Signaling Pathways

Presumed Metabolism of 9(E)-Elaidyl Acetate

It is widely understood that esterases and lipases present in cells and tissues hydrolyze fatty acid esters to their corresponding fatty acid and alcohol. Therefore, it is presumed that **9(E)-Elaidyl acetate** is metabolized intracellularly to elaidic acid and ethanol. The primary biological effects of **9(E)-Elaidyl acetate** are therefore expected to be mediated by its metabolite, elaidic acid.

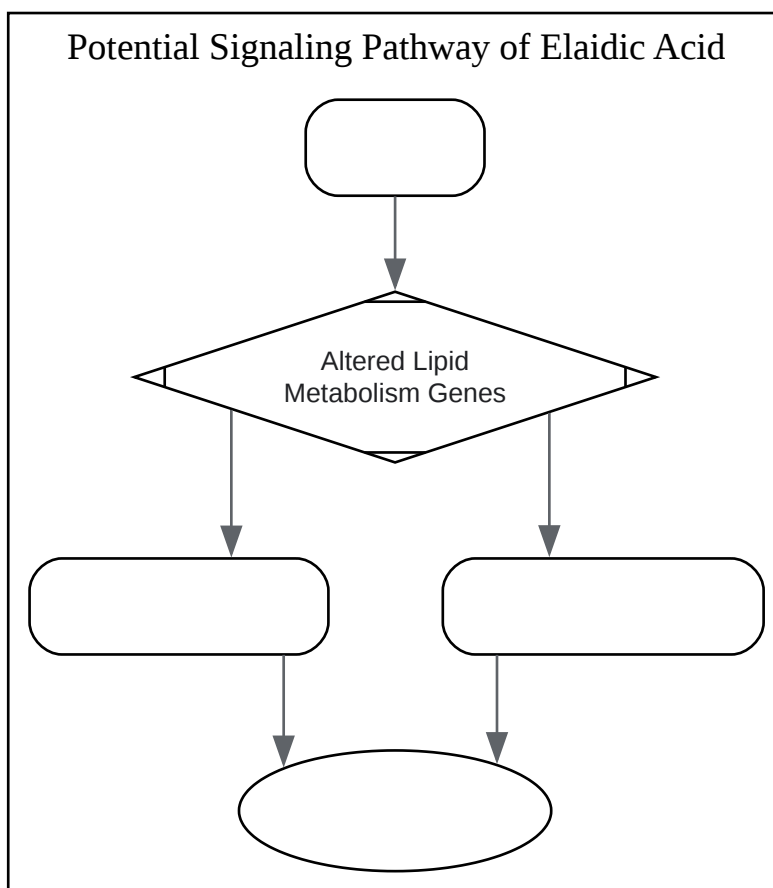


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Caption: Presumed intracellular hydrolysis of **9(E)-Elaidyl acetate**.

Potential Signaling Pathways of Elaidic Acid

Elaidic acid, the primary metabolite of **9(E)-elaidyl acetate**, is known to influence lipid metabolism and cellular stress pathways. Research on elaidic acid has shown that it can modulate the expression of genes involved in cholesterol synthesis and fatty acid metabolism. The diagram below illustrates a potential signaling pathway affected by elaidic acid, based on published literature.



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Caption: Potential cellular effects of elaidic acid.

Conclusion

The proper handling and storage of **9(E)-Elaidyl acetate** are essential for maintaining its quality and obtaining reliable experimental results. Researchers should adhere to the safety and storage guidelines outlined in these notes. The provided protocols offer a starting point for the use of this compound in experimental settings. Given its likely metabolism to elaidic acid, the biological effects of **9(E)-Elaidyl acetate** are presumed to be primarily mediated by this trans-fatty acid. Further research is needed to fully elucidate the specific cellular effects and metabolic fate of **9(E)-Elaidyl acetate**.

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References

- 1. Fatty acid metabolism - Wikipedia [en.wikipedia.org]
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